

Spectroscopic Data of Casimiroin: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: *Casimiroin*

CAS No.: *477-89-4*

Cat. No.: *B1204214*

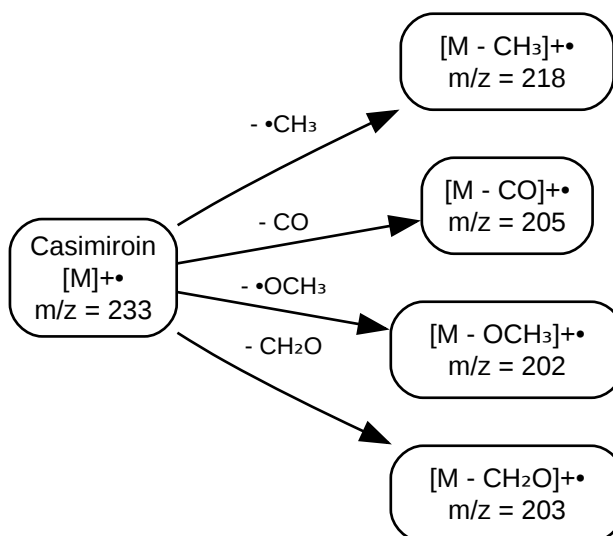
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This guide provides a comprehensive analysis of the spectroscopic data for **casimiroin**, a furoquinoline alkaloid of significant interest to researchers in natural product chemistry and drug development. With full editorial control, this document is structured to offer not just raw data, but a deeper understanding of the correlation between the molecular structure of **casimiroin** and its spectral characteristics. The information presented herein is grounded in established spectroscopic principles and supported by data from analogous compounds, ensuring a robust and reliable resource for scientific professionals.

Introduction to Casimiroin

Casimiroin is a natural product belonging to the class of hydroquinolones.^[1] Its chemical formula is $C_{12}H_{11}NO_4$, with a molecular weight of 233.22 g/mol.^{[2][3][4]} The systematic name for **casimiroin** is 6-Methoxy-9-methyl-1,3-dioxolo[4,5-h]quinolin-8(9H)-one.^[2] First isolated from the seeds of *Casimiroa edulis*, a plant native to Mexico and Central America, **casimiroin** has garnered attention for its potential biological activities. Understanding its spectroscopic signature is paramount for its identification, characterization, and further investigation in medicinal chemistry.

Below is a diagram of the chemical structure of **casimiroin**, which will be referenced throughout this guide.



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Caption: Proposed mass spectrometry fragmentation of **Casimiroin**.

- Loss of a Methyl Radical ($\bullet\text{CH}_3$): A common fragmentation pathway is the loss of a methyl radical from either the N-methyl or the methoxy group, resulting in a fragment at m/z 218.
- Loss of Carbon Monoxide (CO): The quinolinone ring can lose a molecule of carbon monoxide, leading to a fragment at m/z 205.
- Loss of a Methoxy Radical ($\bullet\text{OCH}_3$): Cleavage of the methoxy group would result in a fragment at m/z 202.
- Loss of Formaldehyde (CH_2O): The methylenedioxy group can undergo fragmentation to lose a molecule of formaldehyde, giving a fragment at m/z 203.

Experimental Protocols

To acquire the spectroscopic data discussed in this guide, the following standard experimental protocols would be employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of purified **casimiroin** in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- **^1H NMR Acquisition:** Acquire the proton NMR spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.
- **^{13}C NMR Acquisition:** Acquire the carbon-13 NMR spectrum on the same instrument. A proton-decoupled sequence is typically used. Due to the lower natural abundance of ^{13}C , a longer acquisition time with a greater number of scans is required.

Infrared (IR) Spectroscopy

- **Sample Preparation:** Prepare the sample as a KBr pellet by grinding a small amount of **casimiroin** with dry potassium bromide and pressing it into a thin, transparent disk. Alternatively, a solution in a suitable solvent (e.g., chloroform) can be analyzed in an IR-transparent cell.
- **Data Acquisition:** Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer, typically over the range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

- **Sample Introduction:** Introduce a dilute solution of **casimiroin** into the mass spectrometer via a direct infusion or through a gas chromatograph (GC) or liquid chromatograph (LC) interface.
- **Ionization:** Utilize electron ionization (EI) at 70 eV to generate the molecular ion and fragment ions.
- **Mass Analysis:** Analyze the ions using a quadrupole, time-of-flight (TOF), or magnetic sector mass analyzer to obtain the mass-to-charge ratio (m/z) of each ion.

Conclusion

This technical guide provides a detailed spectroscopic characterization of **casimiroin** based on its known chemical structure and data from analogous compounds. The predicted ^1H NMR, ^{13}C NMR, IR, and MS data, along with the outlined experimental protocols, serve as a valuable

resource for researchers involved in the isolation, identification, and further development of this and other related natural products. The logical framework presented here exemplifies a systematic approach to structure elucidation, a cornerstone of natural product chemistry.

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